

ARUK3001185 stock solution preparation and storage

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: ARUK3001185

Cat. No.: B11932649

[Get Quote](#)

Application Notes and Protocols for ARUK3001185

A Potent, Selective, and Brain-Penetrant Notum Inhibitor

Audience: Researchers, scientists, and drug development professionals.

Introduction

ARUK3001185 is a potent and selective small-molecule inhibitor of the Wnt-deactivating enzyme Notum.^{[1][2][3]} Notum is a carboxylesterase that negatively regulates the Wnt signaling pathway by removing an essential palmitoleate group from Wnt proteins, thereby preventing their interaction with cell surface receptors.^{[2][4][5]} By inhibiting Notum, **ARUK3001185** effectively restores Wnt signaling in the presence of Notum.^{[1][6]} This compound is characterized by its high potency, selectivity, oral activity, and ability to penetrate the blood-brain barrier, making it a valuable research tool for studying the therapeutic potential of Wnt pathway modulation in various diseases, including neurodegenerative disorders like Alzheimer's disease and certain cancers.^{[1][2][6][7]}

Physicochemical Properties and Solubility

ARUK3001185 is an off-white to pink solid compound.^[1] Its key properties and solubility information are summarized below for ease of reference.

Property	Value	Reference
Molecular Formula	C ₉ H ₄ Cl ₂ F ₃ N ₃	^[1]
Molecular Weight	282.05 g/mol	^[1]
CAS Number	2411969-39-4	^[1]
Appearance	Solid, Off-white to pink	^[1]
IC ₅₀	6.7 nM (for Notum)	^[1] ^[3]
Solubility (in vitro)	DMSO: 100 mg/mL (354.55 mM)	^[1]

Note: Ultrasonic treatment may be required to achieve full dissolution in DMSO. Hygroscopic DMSO can significantly impact solubility.^[1]

Stock Solution Preparation Protocol

Proper preparation of stock solutions is critical for experimental accuracy and reproducibility. The following protocol details the steps for preparing a high-concentration stock solution of **ARUK3001185**.

Materials Required:

- **ARUK3001185** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Analytical balance
- Sterile microcentrifuge tubes (amber or covered in foil)
- Vortex mixer
- Ultrasonic water bath (optional)

Protocol:

- Calculate Required Mass: Determine the desired concentration and volume of the stock solution. Use the following formula to calculate the mass of **ARUK3001185** powder needed:
$$\text{Mass (mg)} = \text{Desired Molarity (mol/L)} * \text{Volume (L)} * \text{Molecular Weight (g/mol)} * 1000 \text{ (mg/g)}$$
- Weighing: Accurately weigh the calculated mass of **ARUK3001185** using an analytical balance in a chemical fume hood.
- Dissolution:
 - Add the weighed **ARUK3001185** powder to a sterile microcentrifuge tube.
 - Add the calculated volume of anhydrous DMSO to the tube.
 - Vortex the solution thoroughly for several minutes to facilitate dissolution.
 - If the compound does not fully dissolve, use an ultrasonic water bath for short intervals until the solution is clear.^[1]
- Aliquoting: To avoid repeated freeze-thaw cycles that can degrade the compound, dispense the stock solution into smaller, single-use aliquots in sterile, amber microcentrifuge tubes.^[1]
- Labeling and Storage: Clearly label each aliquot with the compound name, concentration, date of preparation, and solvent. Store the aliquots as recommended in the storage table below.

Stock Solution Calculation Examples:

Desired Stock Concentration	Volume	Mass of ARUK3001185 to Weigh	Volume of DMSO to Add
10 mM	1 mL	2.82 mg	1 mL
20 mM	1 mL	5.64 mg	1 mL
50 mM	0.5 mL	7.05 mg	0.5 mL

Storage and Stability

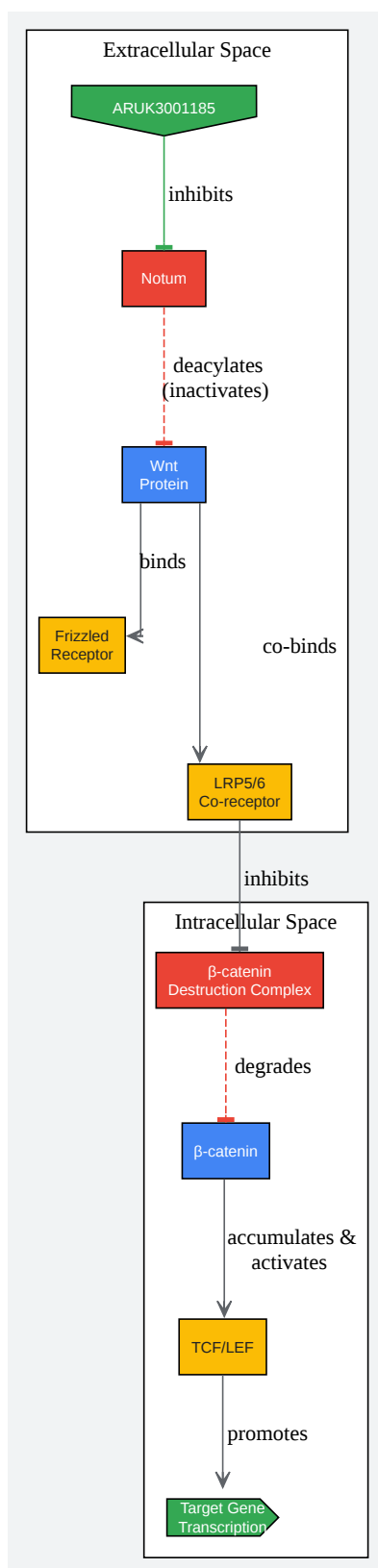
Correct storage is essential to maintain the integrity and activity of **ARUK3001185**.

Form	Storage Temperature	Stability Period
Solid Powder	-20°C	3 years
4°C	2 years	
In Solvent (DMSO)	-80°C	6 months
-20°C	1 month	

Note: It is strongly recommended to aliquot the stock solution and store it at -80°C to prevent degradation from repeated freeze-thaw cycles.[\[1\]](#)

Mechanism of Action: Wnt Signaling Pathway

ARUK3001185 functions by inhibiting Notum, a negative regulator of the canonical Wnt signaling pathway. This pathway is crucial for various cellular processes, including cell fate determination and proliferation.[\[2\]](#)[\[6\]](#) The diagram below illustrates the mechanism.



[Click to download full resolution via product page](#)

Caption: ARUK3001185 inhibits Notum, restoring Wnt signaling.

In the canonical Wnt pathway, Wnt proteins bind to Frizzled and LRP5/6 receptors, which leads to the inhibition of a "destruction complex".^[8] This allows β -catenin to accumulate, translocate to the nucleus, and activate target gene transcription via TCF/LEF transcription factors.^{[2][6]} Notum acts as an antagonist by removing a lipid group from Wnt proteins that is essential for receptor binding.^[2] **ARUK3001185** directly inhibits the enzymatic activity of Notum, thereby protecting Wnt proteins from inactivation and promoting downstream signaling.^[1]

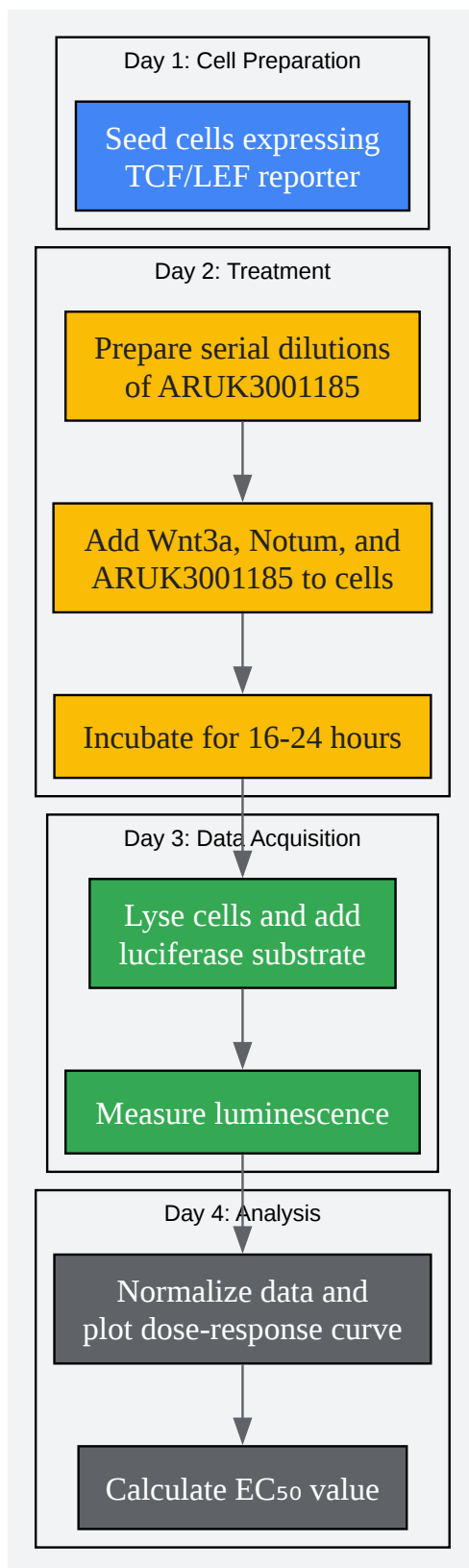
Experimental Protocol: TCF/LEF Reporter Assay

A TCF/LEF luciferase reporter assay is a common method to quantify the activity of the canonical Wnt signaling pathway and assess the efficacy of inhibitors like **ARUK3001185**.^[6]

Objective:

To measure the ability of **ARUK3001185** to restore Wnt signaling in the presence of recombinant Notum protein in a cell-based assay.

Experimental Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for a TCF/LEF luciferase reporter assay.

Detailed Steps:

- Cell Seeding (Day 1):
 - Culture cells (e.g., HEK293T) that are stably or transiently transfected with a TCF/LEF-driven luciferase reporter construct.
 - Seed the cells into a 96-well white, clear-bottom plate at an appropriate density and allow them to attach overnight.
- Compound and Protein Preparation (Day 2):
 - Prepare a serial dilution of the **ARUK3001185** stock solution in the appropriate cell culture medium to achieve the desired final concentrations.
 - Prepare solutions containing a constant concentration of Wnt3a ligand and recombinant Notum protein.
- Cell Treatment (Day 2):
 - Remove the old medium from the cells.
 - Add the treatment media containing Wnt3a, Notum, and the varying concentrations of **ARUK3001185**. Include appropriate controls (e.g., cells with Wnt3a only, cells with Wnt3a and Notum).
 - Incubate the plate for 16-24 hours at 37°C in a CO₂ incubator.
- Luminescence Reading (Day 3):
 - Remove the plate from the incubator and allow it to equilibrate to room temperature.
 - Add a luciferase assay reagent to each well according to the manufacturer's instructions to lyse the cells and initiate the luminescent reaction.
 - Measure the luminescence using a plate reader.
- Data Analysis (Day 4):

- Normalize the luminescence readings to a control (e.g., Wnt3a + Notum with no inhibitor).
- Plot the normalized data against the logarithm of the **ARUK3001185** concentration.
- Fit the data to a four-parameter logistic equation to determine the EC₅₀ value, which represents the concentration of **ARUK3001185** that restores 50% of the Wnt signal. **ARUK3001185** has been shown to restore Wnt signaling with an EC₅₀ of 110 nM in this type of assay.^[6]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Design of a Potent, Selective, and Brain-Penetrant Inhibitor of Wnt-Deactivating Enzyme Notum by Optimization of a Crystallographic Fragment Hit - PMC [pmc.ncbi.nlm.nih.gov]
- 3. ARUK3001185 | Notum inhibitor | Probechem Biochemicals [probechem.com]
- 4. pubs.acs.org [pubs.acs.org]
- 5. Carboxylesterase Notum Is a Druggable Target to Modulate Wnt Signaling - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. pubs.acs.org [pubs.acs.org]
- 7. Small-molecule inhibitors of carboxylesterase Notum - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Carboxylesterase Notum Is a Druggable Target to Modulate Wnt Signaling - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [ARUK3001185 stock solution preparation and storage]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b11932649#aruk3001185-stock-solution-preparation-and-storage]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com